

# N-Fmoc-3-chloro-D-alanine: Proper Disposal & Handling Procedures

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## Compound of Interest

Compound Name: *N-Fmoc-3-chloro-D-alanine*

Cat. No.: *B12308522*

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## Executive Summary & Operational Directive

Immediate Action: Classify **N-Fmoc-3-chloro-D-alanine** as Non-Regulated Halogenated Organic Waste.

While this compound is not explicitly listed on the EPA RCRA P-list or U-list, the presence of the chlorine substituent on the

-carbon mandates its segregation from general organic waste streams. Improper disposal (mixing with non-halogenated combustibles) risks the formation of dioxins and furans during standard incineration.

Core Directive: Do NOT mix with strong bases (e.g., piperidine) or non-halogenated solvents. Dispose of strictly via high-temperature incineration designated for halogenated organics.

## Chemical Profile & Hazard Assessment

Understanding the molecular stability of this compound is prerequisite to safe disposal. The Fmoc (fluorenylmethyloxycarbonyl) group provides base-labile protection, while the

-chloro moiety introduces alkylating potential.[1]

## physicochemical Properties

Property	Data	Operational Implication
CAS Number	79990-15-1 (D-isomer)	Use for waste manifesting.[1][2][3]
Physical State	Solid (Off-white powder)	Dust generation is a primary inhalation risk.[1][2]
Reactivity	Base-sensitive; Alkylating agent	Do not treat with bleach or strong bases for decontamination.[1][2]
Combustibility	Combustible	Suitable for incineration (High BTU).[1][2]

## Hazard Identification (GHS)[1][4]

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.[4]
- H335: May cause respiratory irritation.[5]
- Special Note: As a halogenated alanine derivative, potential exists for -elimination to form reactive dehydroalanine species if the Fmoc group is cleaved.

## Waste Characterization & Regulatory Logic[1][3][6][7]

To ensure compliance and safety, you must categorize the waste correctly before it leaves the bench.

## RCRA Classification Logic[1][2]

- Listed Waste?No. It does not appear on the EPA P-list (acutely toxic) or U-list (toxic).

- Characteristic Waste? Unlikely in pure form. It generally does not meet criteria for Ignitability (D001), Corrosivity (D002), or Reactivity (D003).
- Halogen Content: YES. This is the deciding factor. Facilities often charge significantly more for halogenated waste disposal because it requires scrubbers during incineration to neutralize HCl gas.

Facility Designation: Label as "Non-Regulated Chemical Waste - Solid - Halogenated."<sup>[1]</sup>

## Disposal Workflow: Step-by-Step Protocol

This protocol ensures the compound is isolated from incompatible streams and prepared for pickup.

### Phase 1: Segregation

- Solid Waste: Isolate pure powder in a dedicated solid waste container. Do not mix with silica gel or general trash.
- Liquid Waste (HPLC/Synthesis): If the compound is dissolved in solvents (e.g., DCM, DMF), the solvent dictates the primary hazard.
  - If in DCM: Dispose as Halogenated Solvent Waste.
  - If in DMF/Methanol: Dispose as Halogenated Solvent Waste (due to the solute).

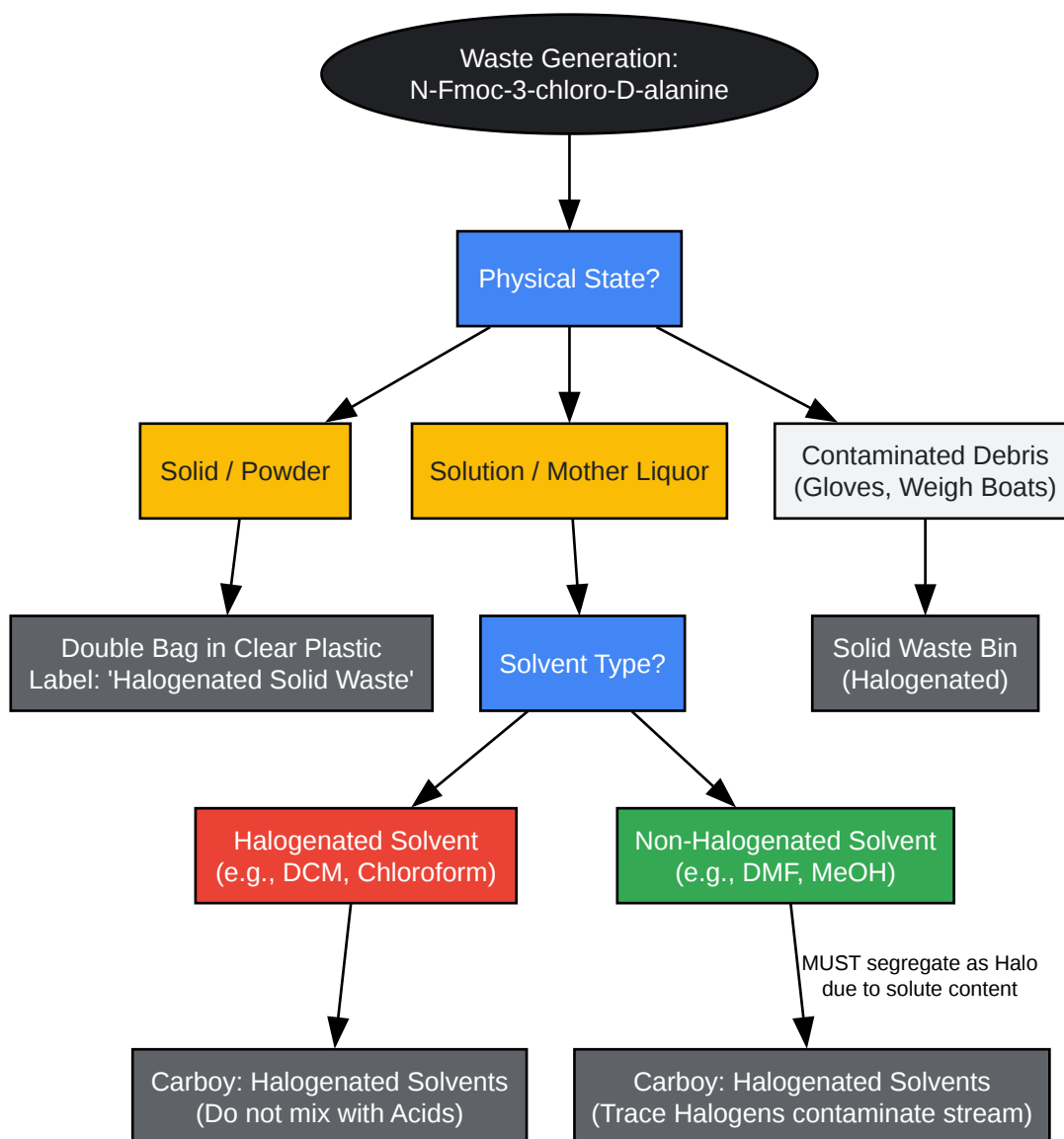
### Phase 2: Packaging & Labeling

- Primary Container: Use a wide-mouth HDPE (High-Density Polyethylene) jar or the original glass vial.
- Secondary Containment: Place the primary container inside a clear, sealable plastic bag (4-mil thickness recommended) to contain potential dust leakage.
- Labeling: Affix a hazardous waste tag immediately.<sup>[6]</sup>
  - Constituents: "**N-Fmoc-3-chloro-D-alanine**" (99%).<sup>[1][2]</sup>
  - Hazard Checkbox:  Irritant  Toxic (Precautionary).

- Stream: "Halogenated Solid."

## Phase 3: Workflow Visualization

The following decision tree illustrates the logic for disposing of **N-Fmoc-3-chloro-D-alanine** in various experimental states.



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Figure 1: Decision tree for segregation of **N-Fmoc-3-chloro-D-alanine** waste streams.

## Emergency Procedures: Spills & Exposure

## Spill Cleanup Protocol (Solid)

- PPE: Wear nitrile gloves (double gloving recommended), lab coat, and safety goggles. If powder is fine/dusty, use an N95 respirator.
- Containment: Do not dry sweep. Cover the spill with a damp paper towel (water or ethanol) to prevent dust aerosolization.
- Collection: Scoop the damp material and the towel into a wide-mouth jar.
- Decontamination: Wipe the surface with a soap/water solution.<sup>[7]</sup> Avoid using strong bases (like 10% NaOH) for initial cleanup, as this cleaves the Fmoc group and may generate the more reactive free amine or dehydroalanine in situ.

## First Aid

- Inhalation: Move to fresh air immediately.
- Skin Contact: Wash with soap and water for 15 minutes. The Fmoc group is lipophilic; ensure thorough washing to remove potential residue.
- Eye Contact: Rinse cautiously with water for 15 minutes.<sup>[7][8]</sup> Remove contact lenses if present.

## References

- U.S. Environmental Protection Agency (EPA). (2025).<sup>[9]</sup> Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. Retrieved from [\[Link\]](#)
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